Advanced Application Note: Aripiprazole Cavoxil Formulation & Preclinical Assessment

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Compound of Interest		
Compound Name:	*Aripiprazole cavoxil*	
CAS No.:	*1259305-26-4*	
Cat. No.:	*B605576*	*Get Quote*

Executive Summary

Aripiprazole Cavoxil is an N-acyloxymethyl prodrug of the atypical antipsychotic aripiprazole.[1][2] Distinct from its longer-chain analog Aripiprazole Lauroxil (C12, Aristada), Cavoxil utilizes a hexanoate (C6) ester tail. This structural difference confers unique physicochemical properties, specifically altering the dissolution rate and hydrolysis kinetics to allow for "initiation" dosing or shorter-duration depot profiles compared to the multi-month release of lauroxil.

This guide details the NanoCrystal® dispersion formulation (the industry standard for this compound class), intramuscular (IM) dosing protocols, and the critical bioanalytical handling required to prevent ex vivo hydrolysis.

Part 1: Mechanism & Chemical Grounding[2]

The Prodrug Cascade

Understanding the metabolic pathway is prerequisite to study design. **Aripiprazole Cavoxil** is pharmacologically inactive. Upon intramuscular injection, it dissolves slowly from the depot site and is cleaved by tissue and plasma esterases.

Key Distinction:

- Cavoxil (C6): Faster dissolution/hydrolysis

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Rapid onset (Initiation formulations).

- Lauroxil (C12): Slower dissolution/hydrolysis

  Sustained maintenance (1–2 month duration).

Pathway Visualization

The following diagram illustrates the bioconversion pathway required for bioanalytical monitoring.

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Figure 1: Bioconversion pathway of **Aripiprazole Cavoxil**.[2] Note that the N-hydroxymethyl intermediate is often unstable and converts rapidly to the parent drug.[2]

Part 2: Formulation Protocols

For animal studies (Rat/Dog), two formulations are typically required: a Soluble IV formulation (for absolute bioavailability) and a Suspension IM formulation (the therapeutic depot).

Formulation A: Intravenous (IV) Solution (PK Reference)

Purpose: To determine clearance (CL) and volume of distribution (Vss) without absorption rate limitations. Challenge: **Aripiprazole Cavoxil** is practically insoluble in water.

Protocol:

- Stock Preparation: Dissolve **Aripiprazole Cavoxil** powder in DMSO at 20 mg/mL.
- Excipient Addition: Sequentially add PEG 300 (or PEG 400) and Tween 80.

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- Dilution: Slowly add warm sterile saline (0.9% NaCl) with constant vortexing.

Final Composition Table:

Component	Concentration (v/v)	Function
DMSO	**10%**	**Primary Solubilizer**
PEG 300	40%	Co-solvent
Tween 80	5%	Surfactant/Stabilizer
Saline (0.9%)	45%	Aqueous Phase

| Final pH | 6.5 - 7.5 | Physiological Balance |[2]

Note: Administer slowly (bolus < 1 min) via tail vein (rat) or cephalic vein (dog) to prevent precipitation upon blood contact.[2]

Formulation B: Long-Acting NanoCrystal Suspension (IM Depot)

Purpose: To mimic the clinical "Aristada" or "LinkeRx" release profile. Method: Wet Media Milling.

Equipment:

- Planetary Micro Mill (e.g., Fritsch Pulverisette) or Wet Media Mill (Netzsch).
- Zirconium Oxide beads (0.5 mm).

Step-by-Step Protocol:

- Vehicle Preparation: Prepare an aqueous solution containing 1% (w/v) Polysorbate 20 (stabilizer) and 1% (w/v) Pluronic F108 (wetting agent) in 10 mM Phosphate Buffer (pH 7.0).
- Pre-Slurry: Disperse **Aripiprazole Cavoxil** powder into the vehicle at a target concentration of 200 mg/mL. Stir for 30 mins to wet the powder.

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- Milling:
  - Load slurry into milling chamber with Zirconium Oxide beads (ratio 2:1 beads:suspension).
  - Mill at 600 RPM for 60–120 minutes.
  - Target Particle Size (Dv50):200 nm – 600 nm. (Monitor via Dynamic Light Scattering).
- Harvesting: Separate suspension from beads via filtration.
- Sterilization: Gamma irradiation is preferred for depots; however, for acute animal studies, aseptic preparation is often sufficient. Do not filter sterilize (0.22 µm) as particles will clog the filter.

Part 3: Animal Study Design & Dosing[2]

Species Selection

- Sprague-Dawley Rats: Standard for PK screening.[2]
- Beagle Dogs: Preferred for bridging to human PK due to similar muscle physiology and injection volume tolerance.

Dosing Regimen

Parameter	Rat (IM)	Dog (IM)
Dose	20 – 60 mg/kg	10 – 20 mg/kg
Injection Site	Biceps Femoris (Hind limb)	Gluteal or Lateral Thigh
Needle Size	23G - 25G	21G - 23G
Injection Vol	Max 0.2 mL/site	Max 1.0 mL/site

Sampling Schedule (Long-Tail PK)

Because Cavoxil is a depot, sampling must extend to capture the "tail" of the release.

- Timepoints: Pre-dose, 1h, 6h, 24h (Day 1), Day 3, Day 7, Day 14, Day 21, Day 28.

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- Critical: If comparing Cavoxil vs. Lauroxil, extend Cavoxil study to 28 days and Lauroxil to 56+ days.

Part 4: Bioanalytical Integrity (Crucial)

The Failure Mode: The most common error in prodrug studies is ex vivo hydrolysis. Plasma esterases will continue to convert Cavoxil to Aripiprazole after blood collection, artificially inflating "Active" drug levels and underestimating the Prodrug.

Blood Collection Protocol[2]

- Tube Preparation: Use K2EDTA tubes pre-chilled on ice.
- Inhibitor Addition: IMMEDIATELY upon collection, add an esterase inhibitor.
  - Recommendation:Sodium Fluoride (NaF) or Dichlorvos (if NaF is insufficient, though NaF is standard for aripiprazole esters).
  - Target Concentration: 5–10 mM NaF in whole blood.
- Processing: Centrifuge at 4°C (3000g, 10 min) within 15 minutes of collection.
- Storage: Store plasma at -80°C. Never store at -20°C, as esterases can retain residual activity.[2]

Analytical Workflow (LC-MS/MS)

You must monitor three analytes:

- **Aripiprazole Cavoxil** (Prodrug)[1][3][4][5]
- N-hydroxymethyl aripiprazole (Intermediate - often difficult to capture, sometimes skipped if conversion is too fast).[2]
- Aripiprazole (Active).[1][3][4][6][7][8][9][10][11][12]

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Figure 2: Bioanalytical sample processing workflow to ensure stability.

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